

Personal protective equipment for handling Z-Gly-Pro-pNA

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Compound of Interest

Compound Name: Z-Gly-Pro-pNA

Cat. No.: B1591482

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Essential Safety and Handling Guide for Z-Gly-Pro-pNA

Researchers, scientists, and drug development professionals utilizing **Z-Gly-Pro-pNA**, a chromogenic substrate for prolyl endopeptidase, must adhere to stringent safety and handling protocols to ensure a safe laboratory environment and maintain the integrity of experimental data. This guide provides essential, immediate safety and logistical information, including operational and disposal plans.

Logistical and Safety Data

Proper storage and solubility are critical for the effective use of **Z-Gly-Pro-pNA**. The following table summarizes key quantitative data for this compound.

Parameter	Value	Source(s)
Physical Form	Solid, powder (White to off-white)	[1][2]
CAS Number	65022-15-3	[2][3][4]
Molecular Formula	C ₂₁ H ₂₂ N ₄ O ₆	[2][3][4]
Molecular Weight	426.42 g/mol	[1][2]
Long-term Storage (Lyophilized Powder)	-20°C for up to 3 years	[1][2]
Storage (in Solvent)	-80°C for up to 6 months; -20°C for up to 1 month	[1]
Solubility	DMSO: 175 mg/mL (with sonication) DMF: 20 mg/mL Ethanol: 12 mg/mL PBS (pH 7.2): 0.25 mg/mL	[1][2][3][4]

Personal Protective Equipment (PPE)

While the Safety Data Sheet (SDS) for **Z-Gly-Pro-pNA** indicates that the substance is not classified as hazardous, it is crucial to follow standard laboratory safety precautions. The fine powder form presents a risk of inhalation. Therefore, the following PPE is mandatory when handling **Z-Gly-Pro-pNA**.

- **Hand Protection:** Chemical-resistant gloves (nitrile is a standard choice) are required. Change gloves immediately if they become contaminated.
- **Eye Protection:** Safety glasses or goggles must be worn to protect against accidental splashes, especially when handling the compound in its liquid form.
- **Respiratory Protection:** When handling the lyophilized powder, which can easily become airborne, work within a fume hood or a biosafety cabinet. A type N95 (US) or equivalent respirator is recommended to prevent inhalation.

- **Protective Clothing:** A standard laboratory coat must be worn to protect skin and clothing from potential spills.

Operational Plan: Step-by-Step Handling Procedures

Adherence to a strict operational workflow is essential for both safety and experimental success.

Receiving and Storage

- Upon receipt, visually inspect the container for any damage.
- Before storing, allow the sealed container to equilibrate to room temperature in a desiccator to prevent condensation, which can reduce the stability of the peptide.
- Store the lyophilized powder in a tightly sealed container at -20°C for long-term storage.

Handling the Solid (Powder) Form

- All handling of the powder must be conducted in a designated area, such as a chemical fume hood or a biosafety cabinet, to minimize inhalation risk.
- Before opening the vial, briefly centrifuge it to ensure all the powder is at the bottom.
- Use a clean, dedicated spatula for weighing the desired amount of the compound.
- Minimize the creation of dust. Close the container tightly immediately after use.

Reconstituting the Compound (Dissolving)

- Select an appropriate solvent based on the experimental requirements and the solubility data provided in the table above. For instance, DMSO can be used for creating high-concentration stock solutions.
- Add the solvent slowly and carefully to the vial containing the pre-weighed **Z-Gly-Pro-pNA**.

- Mix gently to dissolve. Vigorous shaking should be avoided. Sonication may be necessary to fully dissolve the compound in some solvents like DMSO.
- If preparing stock solutions, it is best practice to aliquot them into smaller, single-use vials to avoid repeated freeze-thaw cycles. Store these solutions at -20°C or -80°C as indicated.

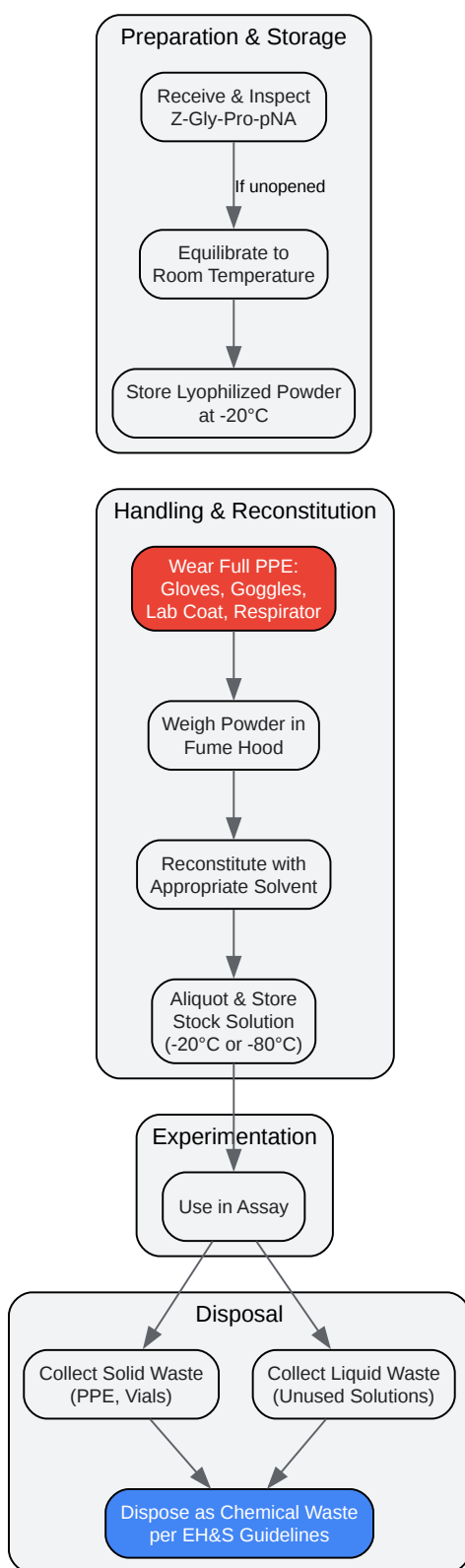
Disposal Plan

All waste containing **Z-Gly-Pro-pNA**, in both solid and liquid forms, must be treated as chemical waste.

- Solid Waste: This includes contaminated gloves, wipes, and empty vials. These items should be collected in a designated and clearly labeled hazardous waste container.
- Liquid Waste: Unused or waste solutions of **Z-Gly-Pro-pNA** should be collected in a separate, labeled hazardous waste container. Never pour solutions down the drain.
- Institutional Protocols: All waste disposal must be carried out in strict accordance with your institution's environmental health and safety (EH&S) guidelines. Contact your EH&S department for specific procedures and to schedule waste pickup.

Experimental Workflow and Safety Diagram

The following diagram illustrates the key procedural steps for the safe handling of **Z-Gly-Pro-pNA** from receipt to disposal.



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